

How to rescue and resubmit a partially failed Pegasus workflow.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pegasus

Cat. No.: B039198

[Get Quote](#)

Technical Support Center: Pegasus Workflow Troubleshooting

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving issues with partially failed **Pegasus** workflows.

Frequently Asked Questions (FAQs)

Q1: What happens when a job in my **Pegasus** workflow fails?

A1: **Pegasus** is designed for fault tolerance. When a job fails, **Pegasus** will first attempt to automatically retry the job a configurable number of times. If the job continues to fail, the workflow will be halted. Upon failure, **Pegasus** generates a "rescue DAG" in the workflow's submit directory. This rescue DAG is a new workflow file that includes only the jobs that have not yet completed successfully.^[1]

Q2: How do I find out why my workflow failed?

A2: The primary tool for diagnosing workflow failures is **pegasus-analyzer**. This command-line utility parses the workflow's log files and provides a summary of the status of all jobs. For failed jobs, it will display the exit code, standard output, and standard error, which are crucial for debugging.^{[1][2][3]}

Q3: Can I resume a workflow from the point of failure?

A3: Yes. Once you have identified and addressed the cause of the failure, you can resubmit the workflow using the **pegasus-run** command in the original workflow submission directory.

Pegasus will automatically detect the presence of the rescue DAG and execute only the remaining jobs.^{[1][4]}

Q4: What is the difference between retrying a job and rescuing a workflow?

A4: Job retries are an automatic, immediate first line of defense against transient errors, such as temporary network issues or unavailable resources. **Pegasus** handles these without user intervention. A rescue operation, on the other hand, is a manual intervention for persistent failures that require investigation and correction before the workflow can continue.

Q5: Will I lose the results of the successfully completed jobs if I rescue the workflow?

A5: No. The rescue DAG is specifically designed to preserve the progress of the workflow. It only includes jobs that were not successfully completed in the original run.

Troubleshooting Guides

Guide 1: A Job in my Workflow has Failed. How do I diagnose the problem?

This guide provides a step-by-step protocol for diagnosing a failed job within your **Pegasus** workflow.

Experimental Protocol:

- **Navigate to the Workflow Submit Directory:** Open a terminal and change your directory to the submission directory of the failed workflow. This directory is created by **pegasus-plan** when you initially plan your workflow.
- **Run **pegasus-status** to Confirm Failure:** Execute the following command to get a summary of the workflow's status:

The output will show the number of failed jobs.

- Execute **pegasus**-analyzer for Detailed Analysis: To get detailed information about the failed jobs, run:

This command will provide a summary of all job statuses and then detailed output for each failed job, including:

- Job name and ID
 - Exit code
 - Standard output (.out file)
 - Standard error (.err file)
- Interpret the **pegasus**-analyzer Output:
 - Examine the Exit Code: The exit code provides a clue to the nature of the failure. See the table below for common exit codes and their potential meanings.
 - Review Standard Error (.err file): This file will contain error messages from the application or the system. This is often the most informative part of the output for debugging application-specific issues.
 - Review Standard Output (.out file): Check the standard output for any unexpected messages or incomplete results that might indicate a problem.

Common Job Exit Codes and Their Meanings:

Exit Code	Meaning	Common Causes
1	General Error	A generic error in the executed script or application. Check the .err file for specifics.
126	Command not Invokable	The specified executable in the transformation catalog is not found or does not have execute permissions.
127	Command not Found	The executable for the job could not be found in the system's PATH.
Non-zero (other)	Application-specific error	The application itself terminated with a specific error code. Refer to the application's documentation.

Guide 2: How to Resubmit a Partially Failed Workflow

This guide details the procedure for resubmitting a workflow that has been partially completed.

Experimental Protocol:

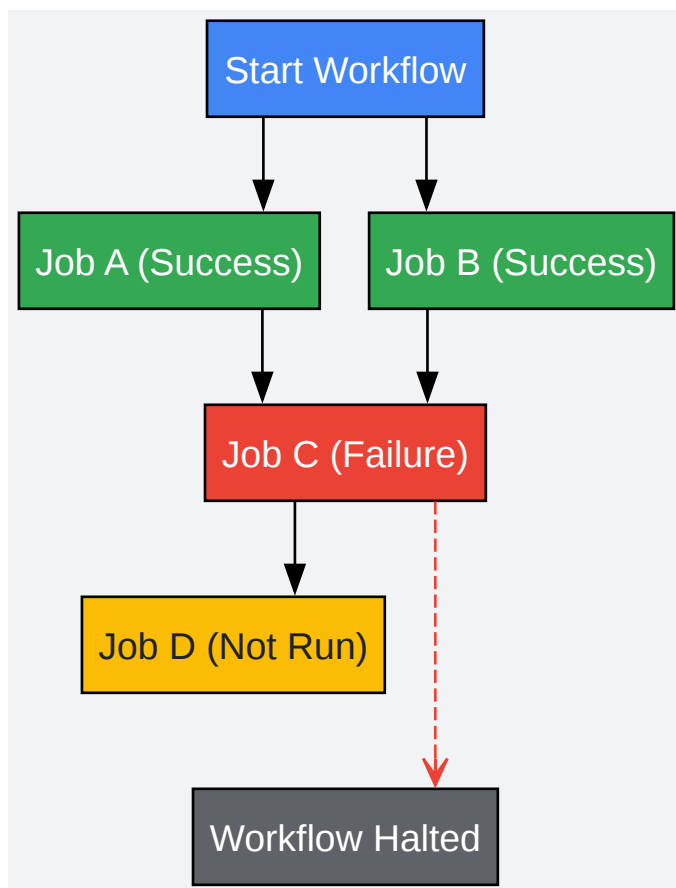
- **Diagnose and Fix the Error:** Follow the steps in "Guide 1: A Job in my Workflow has Failed" to identify the root cause of the failure. Address the issue (e.g., correct a bug in your code, fix an input file, adjust resource requirements).
- **Navigate to the Original Submit Directory:** Ensure you are in the same workflow submission directory that was created during the initial **pegasus**-plan execution.
- **Resubmit the Workflow with **pegasus**-run:** Execute the **pegasus**-run command exactly as you did for the initial submission:

Pegasus will automatically detect the rescue DAG (.dag.rescue) file in this directory and submit a new workflow that only includes the failed and incomplete jobs.[\[1\]](#)[\[4\]](#)

- Monitor the Rescued Workflow: Use **pegasus**-status to monitor the progress of the resubmitted workflow:

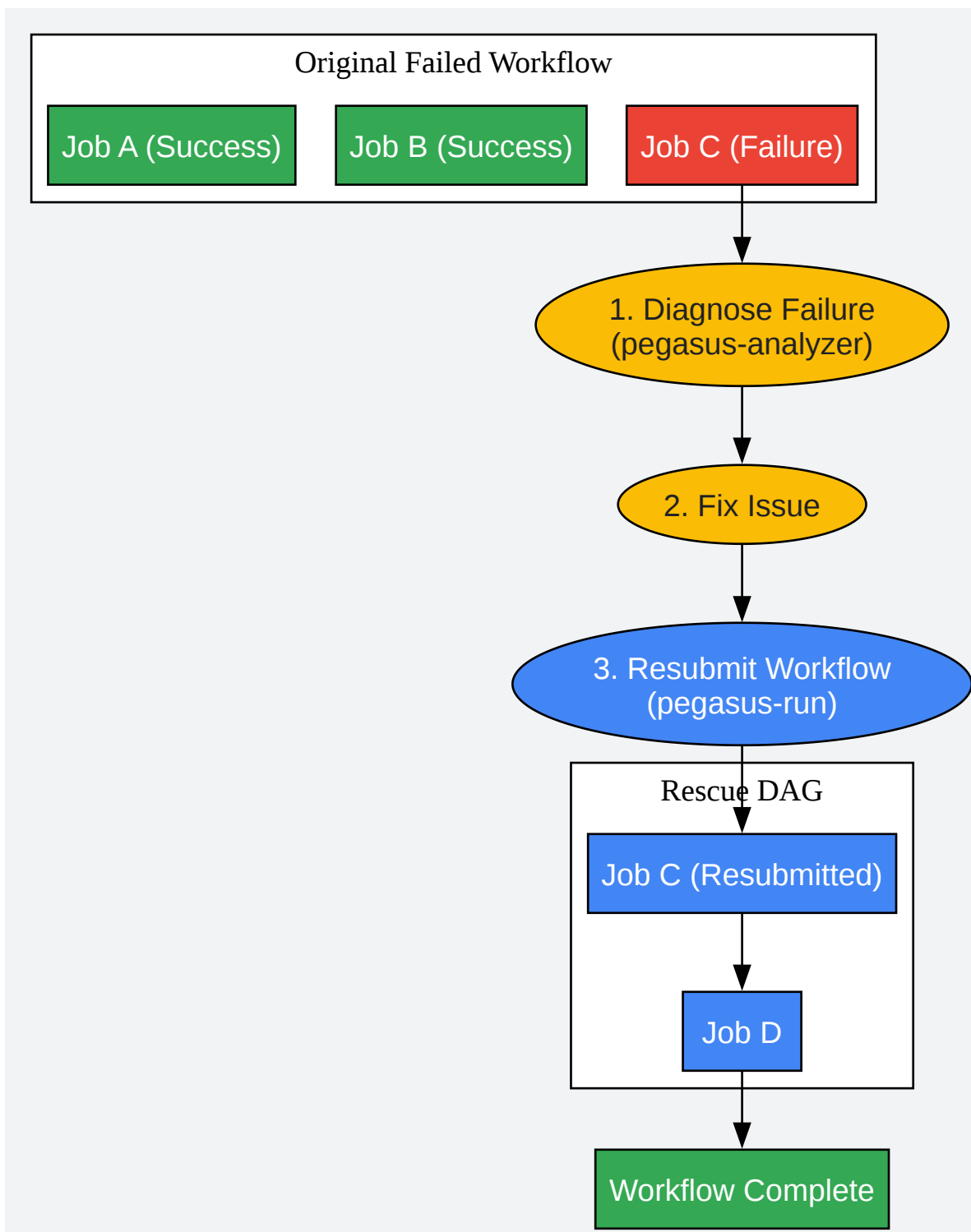
Visualizing the Rescue Workflow

The following diagrams illustrate the **Pegasus** workflow rescue and resubmission process.



[Click to download full resolution via product page](#)

Caption: A **Pegasus** workflow halts due to the failure of Job C.



[Click to download full resolution via product page](#)

Caption: The process of diagnosing, fixing, and resubmitting a failed workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 9. Monitoring, Debugging and Statistics — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 2. arokem.github.io [arokem.github.io]
- 3. 11.1. pegasus-analyzer — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 4. 11.27. pegasus-run — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- To cite this document: BenchChem. [How to rescue and resubmit a partially failed Pegasus workflow.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#how-to-rescue-and-resubmit-a-partially-failed-pegasus-workflow]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com